

Chemical Identity and Properties of Dioxohydrazine

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Compound Focus: Dioxohydrazine

CAS No.: 16824-89-8

Cat. No.: S620775

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The table below summarizes the fundamental identifying information and key thermodynamic data for **Dioxohydrazine**.

Property	Value / Description	Reference
CAS Registry Number	16824-89-8	[1] [2]
IUPAC Name	N-oxonitrous amide	[1]
Molecular Formula	N ₂ O ₂	[1] [2]
Average Molecular Weight	60.012 g/mol	[1] [2]
Common SMILES	N(=O)N=O	[1] [2]
InChI Key	AZLYZRGJCVQKKK-UHFFFAOYSA-N	[1] [2]
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	171.16 kJ/mol (at 298.15 K)	[2]

Structural Property	Value	Reference
Molecular Geometry	Planar	[1]

Structural Property	Value	Reference
Point Group Symmetry	C _{2v}	[1]
O-N Bond Distance	1.15 Å	[1]
N-N Bond Distance	2.33 Å	[1]
O=N-N Bond Angle	95°	[1]

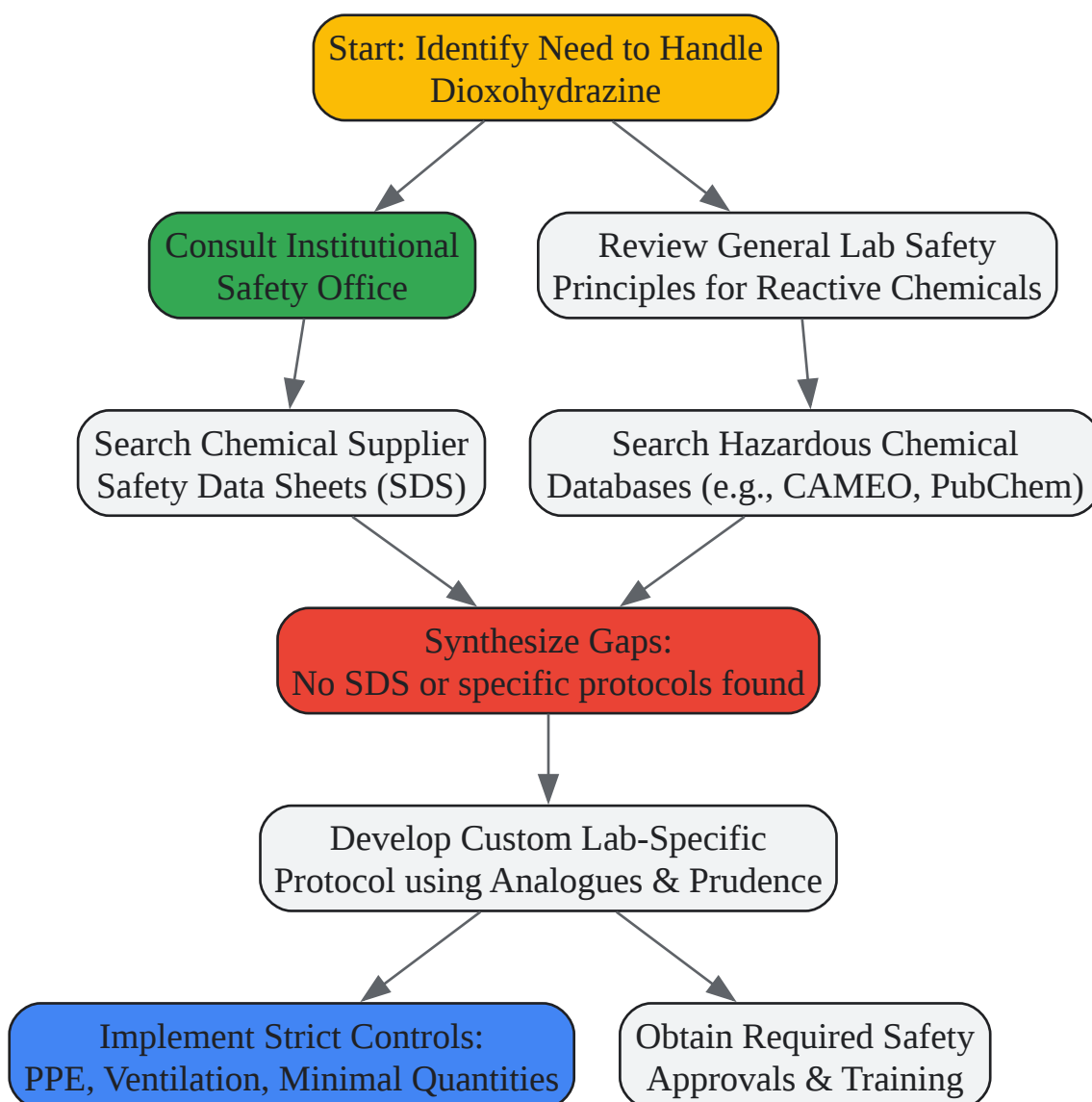
Critical Gaps in Safety and Handling Information

Despite a thorough search, no specific handling, storage, or safety protocols for **Dioxohydrazine** were found. The available scientific literature and chemical databases detail its structure and thermodynamic properties but lack the practical safety data essential for laboratory work [1] [2] [3].

This absence of information is a significant safety concern. **Dioxohydrazine** is a nitrogen oxide compound, and related substances in this family can be reactive and hazardous [1]. The lack of explicit safety data should be treated as a risk in itself.

How to Proceed: A Risk Assessment and Information Gathering Workflow

Given the lack of specific data, you must adopt a cautious, systematic approach. The following workflow outlines the critical steps for assessing risks and gathering necessary information before working with **Dioxohydrazine**.



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The steps in this workflow are explained in more detail below:

- **Consult Institutional Experts:** Your primary action should be to contact your organization's **Environmental Health and Safety (EHS) department**. They can help search specialized databases and provide guidance based on institutional policies and experience with similar compounds.
- **Search for Official Safety Data:** Check the websites of major chemical suppliers (e.g., Sigma-Aldrich, Thermo Fisher Scientific) for a Safety Data Sheet (SDS) for **Dioxohydrazine** (CAS 16824-89-8). An SDS is the standard document for hazard communication and would contain the handling and storage protocols you need.
- **Apply General Principles for Reactive Compounds:** In the absence of specific data, assume the compound requires the highest level of caution. General best practices for unstable or reactive

chemicals include [4]:

- **Personal Protective Equipment (PPE):** Using appropriate gloves, lab coats, and safety goggles. Conduct all handling within a certified fume hood.
- **Storage:** Storing in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing or reducing agents.
- **Handling:** Using the smallest possible quantities to minimize risk.

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References

1. Buy Dioxohydrazine | 16824-89-8 [smolecule.com]
2. Dioxohydrazine Enthalpy of Formation [atct.anl.gov]
3. Enthalpy of Formation Dioxohydrazine [atct.anl.gov]
4. Hydrazine (HSG 56, 1991) [inchem.org]

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